

# An In-depth Technical Guide to 4'-Bromo-2,2-dimethylpropiophenone

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## Compound of Interest

Compound Name: 1-(4-Bromophenyl)-2,2-dimethylpropan-1-one

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## Introduction

4'-Bromo-2,2-dimethylpropiophenone, also known as **1-(4-bromophenyl)-2,2-dimethylpropan-1-one**, is an aromatic ketone that serves as a versatile synthetic intermediate in organic chemistry. Its structure, featuring a brominated phenyl ring, a ketone carbonyl group, and a sterically significant tert-butyl group, provides multiple reactive sites for the construction of more complex molecules. This technical guide offers a comprehensive overview of its chemical and physical properties, spectroscopic data, and a detailed experimental protocol for its synthesis.

## Chemical Structure and Properties

The chemical structure of 4'-Bromo-2,2-dimethylpropiophenone is characterized by a propiophenone core with a bromine atom at the para-position of the phenyl ring and two methyl groups on the alpha-carbon of the propyl chain.

Table 1: Physicochemical Properties of 4'-Bromo-2,2-dimethylpropiophenone

Property	Value	Reference(s)
CAS Number	30314-45-5	[1][2]
Molecular Formula	C <sub>11</sub> H <sub>13</sub> BrO	[1][2]
Molecular Weight	241.12 g/mol	[2]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	293.4 °C at 760 mmHg; 84-86 °C at 1 Torr	[1]
Density	1.291 - 1.340 g/cm <sup>3</sup>	[1]
Flash Point	50.4 °C	
InChI Key	LFGBQDTUMQMUQJ-UHFFFAOYSA-N	[2]
SMILES	CC(C) (C)C(=O)C1=CC=C(C=C1)Br	[2]

## Spectroscopic Data

The structural characterization of 4'-Bromo-2,2-dimethylpropiophenone is confirmed through various spectroscopic techniques.

Table 2: Spectroscopic Data for 4'-Bromo-2,2-dimethylpropiophenone

Spectroscopy	Data	Reference(s)
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	δ 7.58 - 7.53 (m, 4H, Ar-H), 1.34 (s, 9H, C(CH <sub>3</sub> ) <sub>3</sub> )	[3]
<sup>13</sup> C NMR (100 MHz, CDCl <sub>3</sub> )	δ 208.9, 137.2, 131.7, 130.3, 127.0, 44.9, 26.6	[3]

## Experimental Protocols

### Synthesis of 4'-Bromo-2,2-dimethylpropiophenone

A common synthetic route to 4'-Bromo-2,2-dimethylpropiophenone involves the reaction of a 4-bromobenzoyl chloride with an organometallic reagent, such as a lithium diorganocuprate derived from tert-butyllithium.[3]

#### Materials:

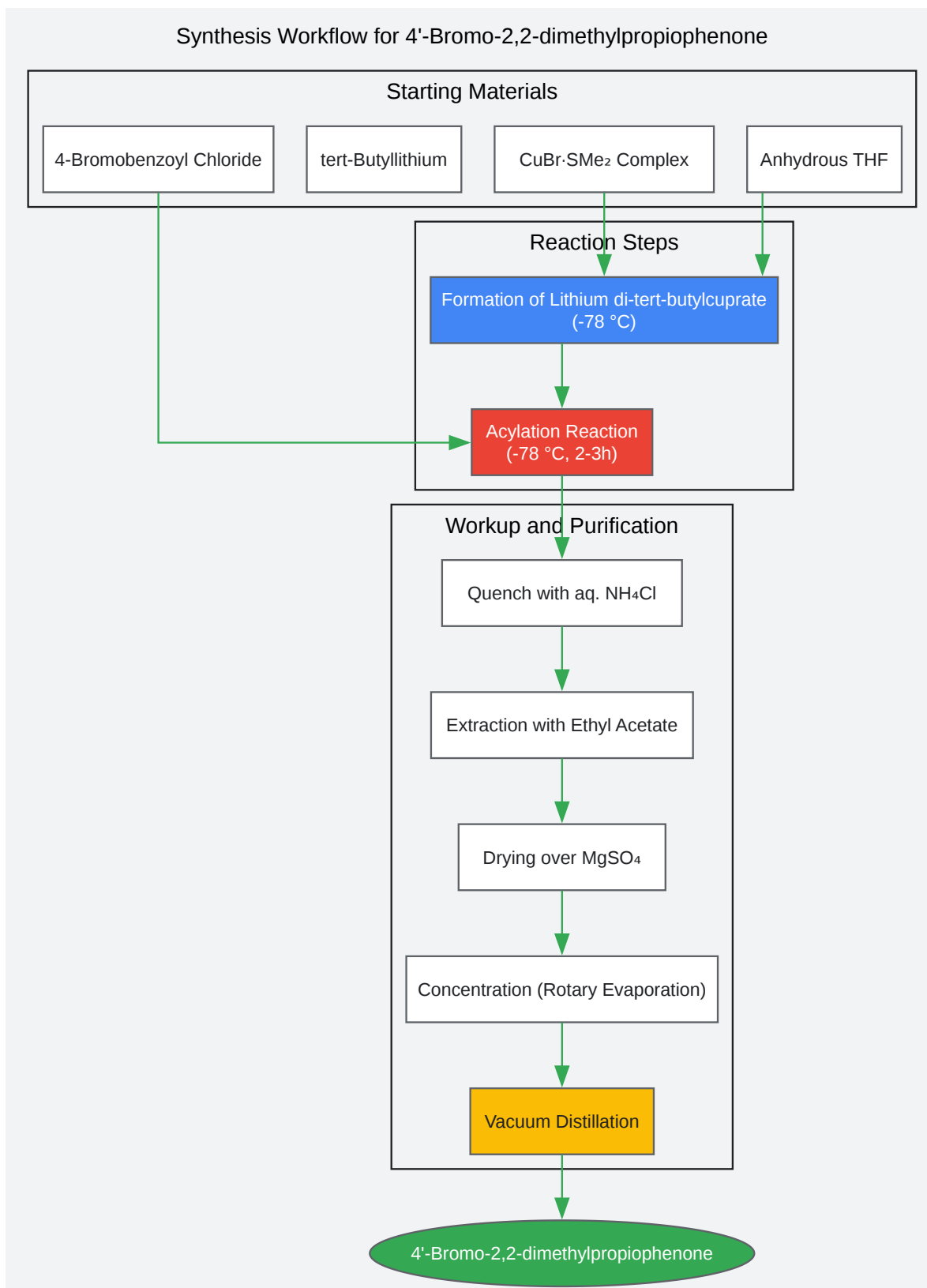
- 4-Bromobenzoyl chloride
- Copper(I) bromide dimethyl sulfide complex ( $\text{CuBr} \cdot \text{SMe}_2$ )
- tert-Butyllithium (solution in pentane)
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride ( $\text{NH}_4\text{Cl}$ ) solution
- Ethyl acetate
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

#### Procedure:

- Under an inert atmosphere (e.g., argon or nitrogen), suspend copper(I) bromide dimethyl sulfide complex (1.0 equivalent) in anhydrous tetrahydrofuran (THF).
- Cool the suspension to  $-78\text{ }^\circ\text{C}$  using a dry ice/acetone bath.
- Slowly add a solution of tert-butyllithium in pentane (2.0 equivalents) to the cooled suspension while stirring.
- After the addition is complete, stir the mixture at  $-78\text{ }^\circ\text{C}$  for 30 minutes to allow for the formation of the lithium di-tert-butylcuprate reagent.
- Slowly add a solution of 4-bromobenzoyl chloride (1.0 equivalent) in anhydrous THF to the reaction mixture.
- Allow the reaction to stir at  $-78\text{ }^\circ\text{C}$  for 2-3 hours.

- Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- Allow the mixture to warm to room temperature.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the organic phase under reduced pressure using a rotary evaporator.
- Purify the crude product by vacuum distillation to yield 4'-Bromo-2,2-dimethylpropiophenone as a colorless to light yellow liquid. A reported yield for a similar procedure is 43%.<sup>[3]</sup>

## Visualizations



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## References

- 1. 4'-BROMO-2,2-DIMETHYLPROPIOPHENONE CAS#: 30314-45-5  
[[amp.chemicalbook.com](http://amp.chemicalbook.com)]
- 2. 1-(4-Bromophenyl)-2,2-dimethylpropan-1-one | C<sub>11</sub>H<sub>13</sub>BrO | CID 12812080 - PubChem  
[[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 3. benchchem.com [benchchem.com]
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[<https://www.benchchem.com/product/b1281458#4-bromo-2-2-dimethylpropiophenone-chemical-structure>]

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